Foreword: The Strategic Utility of a Bifunctional Building Block

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Compound of Interest

Compound Name:	*Tert-butyl 2-bromophenethylcarbamate*
CAS No.:	*171663-06-2*
Cat. No.:	*B069415*

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In the landscape of modern synthetic chemistry, particularly within the realm of pharmaceutical and materials science, the efficiency of a synthetic route is often dictated by the strategic utility of its starting materials and intermediates. **Tert-butyl 2-bromophenethylcarbamate** stands out as a quintessential example of a highly versatile bifunctional building block. Its structure, featuring a Boc-protected amine and an ortho-substituted bromophenyl ring, provides two distinct and orthogonal reactive sites. This allows for sequential, controlled modifications, making it an invaluable precursor for the synthesis of complex molecular architectures, including nitrogen-containing heterocycles and substituted phenethylamine derivatives which are prevalent in centrally active pharmaceuticals. This guide, intended for researchers and drug development professionals, elucidates the core properties, synthesis, reactivity, and handling of this key intermediate, providing a foundation for its practical application in the laboratory.

Core Physicochemical & Structural Data

Tert-butyl 2-bromophenethylcarbamate is a stable, crystalline solid under standard conditions.[1] Its key identifiers and properties are summarized below, providing a quick reference for laboratory use.[2][3]

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Property	Value	Source(s)
CAS Number	171663-06-2	[2][3]
Molecular Formula	$C_{13}H_{18}BrNO_2$	[2]
Molecular Weight	300.19 g/mol	[2]
Synonyms	Carbamic acid, N-[2-(2-bromophenyl)ethyl]-, 1,1-dimethylethyl ester; [2-(2-BROMO-PHENYL)-ETHYL]-CARBAMIC ACID TERT-BUTYL ESTER	[4][5]
Appearance	Off-white to white solid	[1]
Solubility	Soluble in common organic solvents like Dichloromethane, Chloroform, and Ethyl Acetate.	[6]
Storage	Store at room temperature or under refrigeration (2-8°C) in a dry, well-ventilated place.	[1][2]
SMILES	O=C(OC(C)(C)C)NCCc1ccccc1Br	[2]

Synthesis: A Protocol Grounded in Causality

The most direct and widely employed synthesis of **tert-butyl 2-bromophenethylcarbamate** involves the N-protection of 2-(2-bromophenyl)ethanamine using di-tert-butyl dicarbonate (Boc_2O). The choice of reagents and conditions is critical for achieving high yield and purity, minimizing the formation of di-substituted byproducts and facilitating straightforward purification.

Reaction Rationale

The primary amine of 2-(2-bromophenyl)ethanamine acts as a nucleophile, attacking one of the carbonyl carbons of the highly reactive Boc anhydride. A base, typically a non-nucleophilic

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amine like triethylamine or an inorganic base, is employed to scavenge the acidic proton generated during the reaction, driving the equilibrium towards the product. The tert-butoxycarbonyl (Boc) group is an excellent choice for amine protection due to its stability under a wide range of conditions (e.g., nucleophilic attack, catalytic hydrogenation) and its facile removal under acidic conditions.[7][8]

Detailed Experimental Protocol

Objective: To synthesize **tert-butyl 2-bromophenethylcarbamate** from 2-(2-bromophenyl)ethanamine.

Materials:

- 2-(2-bromophenyl)ethanamine hydrochloride
- Di-tert-butyl dicarbonate (Boc_2O)
- Triethylamine (Et_3N) or Sodium Bicarbonate ($NaHCO_3$)
- Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

- Dissolution: To a round-bottom flask equipped with a magnetic stir bar, add 2-(2-bromophenyl)ethanamine hydrochloride (1.0 eq). Dissolve or suspend it in dichloromethane (approx. 0.1 M concentration).
- Basification: Cool the mixture to 0 °C using an ice bath. Add triethylamine (2.2 eq) dropwise to neutralize the hydrochloride salt and provide the basic medium for the reaction. Stir for 15-20 minutes to ensure complete formation of the free amine.

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- Boc-Protection: To the stirring solution, add di-tert-butyl dicarbonate (1.1 eq), either as a solid or dissolved in a small amount of DCM. Causality Note: A slight excess of Boc_2O ensures complete consumption of the starting amine, which can be difficult to separate from the product. The low temperature helps to control the exothermicity of the reaction.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 4-12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting amine spot is no longer visible.
- Work-up: Quench the reaction by adding water or saturated aqueous $NaHCO_3$ solution. Transfer the mixture to a separatory funnel.
- Extraction: Separate the layers. Extract the aqueous layer twice more with DCM.
- Washing: Combine the organic layers and wash sequentially with 1 M HCl (to remove excess triethylamine), saturated aqueous $NaHCO_3$ (to remove any acidic impurities), and brine (to reduce the water content).
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product is often of high purity. If necessary, it can be further purified by flash column chromatography on silica gel using a hexane/ethyl acetate gradient or by recrystallization.

Synthetic Workflow Diagram

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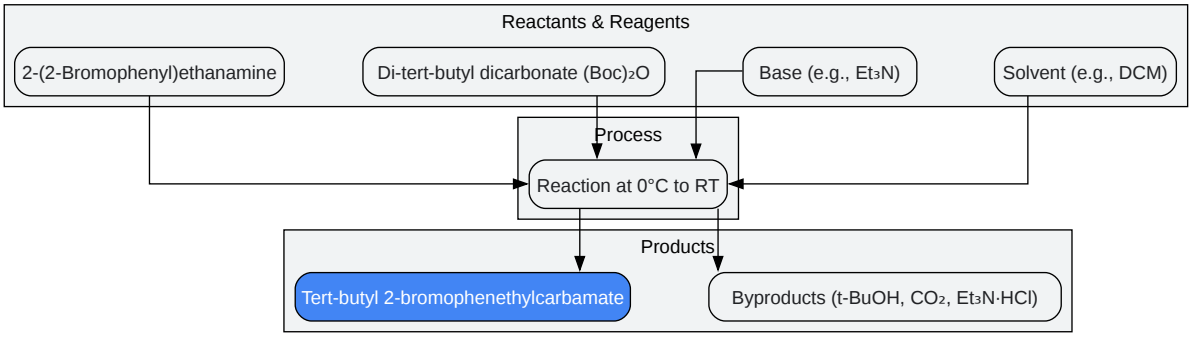

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Caption: General synthesis scheme for **tert-butyl 2-bromophenethylcarbamate**.

Strategic Applications in Synthesis

The true value of **tert-butyl 2-bromophenethylcarbamate** lies in its capacity for sequential and diverse chemical transformations, making it a cornerstone intermediate for building complex molecular scaffolds.

Palladium-Catalyzed Cross-Coupling

The aryl bromide moiety is a prime handle for a vast array of palladium-catalyzed cross-coupling reactions. This allows for the introduction of carbon-carbon and carbon-heteroatom bonds at the ortho-position of the phenethyl group, a common strategy in drug discovery to modulate potency, selectivity, and pharmacokinetic properties.[9][10]

- Suzuki Coupling: Reaction with boronic acids or esters introduces new aryl or alkyl groups.
- Heck Coupling: Reaction with alkenes forms a new C-C bond, extending the carbon framework.

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- Sonogashira Coupling: Reaction with terminal alkynes introduces alkynyl functionalities, useful for further click chemistry or as part of a larger pharmacophore.
- Buchwald-Hartwig Amination: Reaction with amines, amides, or carbamates forms new C-N bonds.[10]
- Carbonylative Couplings: Introduction of a carbonyl group can be achieved using carbon monoxide, leading to ketones or amides.[11][12]

Intramolecular Cyclization Pathways

Following a cross-coupling reaction or upon deprotection of the amine, the molecule is perfectly poised for intramolecular cyclization to generate valuable heterocyclic cores.

- Intramolecular Heck Reaction: If an alkene is introduced via Suzuki or Heck coupling, subsequent intramolecular cyclization can lead to the formation of fused ring systems.
- Post-Deprotection Cyclization: After removing the Boc group (typically with trifluoroacetic acid or HCl in an appropriate solvent), the resulting primary amine can act as an intramolecular nucleophile. For instance, a palladium-catalyzed intramolecular C-N coupling can yield tetrahydroisoquinoline derivatives, a privileged scaffold in medicinal chemistry.

Synthetic Pathways Overview

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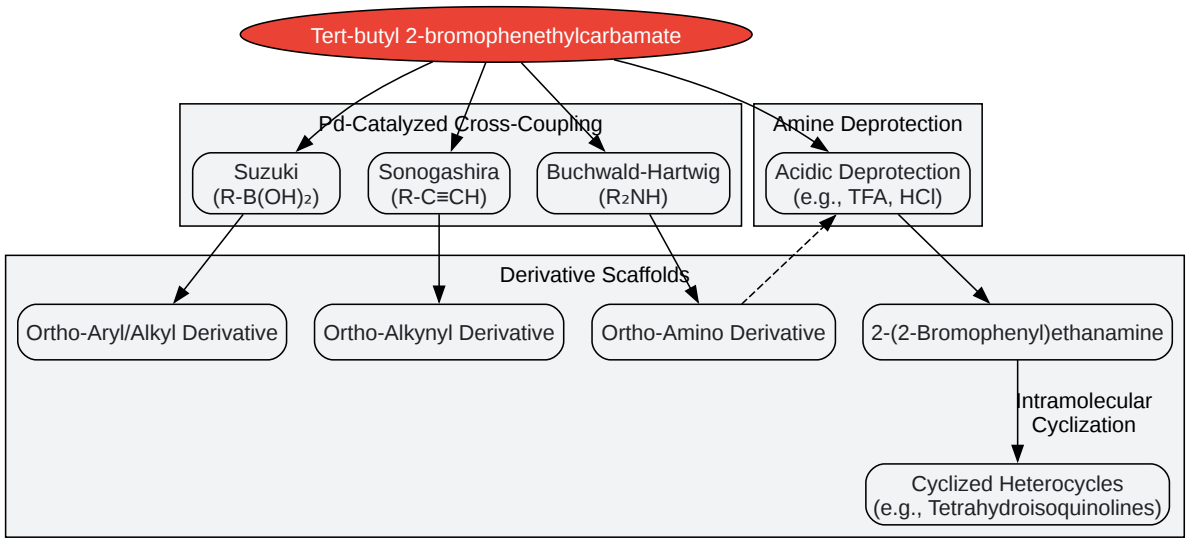

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Caption: Key synthetic transformations of the title compound.

Spectroscopic Characterization Profile

Confirmation of the structure and purity of **tert-butyl 2-bromophenethylcarbamate** is typically achieved through a combination of NMR and IR spectroscopy. While a dedicated public spectrum is not available, the expected data can be reliably predicted based on its constituent functional groups.[13]

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Technique	Expected Observations
^{1}H NMR	~7.5-7.0 ppm: Multiplets corresponding to the 4 protons of the ortho-disubstituted aromatic ring. ~5.0-4.5 ppm: A broad singlet or triplet for the carbamate N-H proton. ~3.4-3.2 ppm: A quartet or multiplet for the 2 protons of the CH_2 group adjacent to the nitrogen (-NH-CH_2-). ~2.9-2.8 ppm: A triplet for the 2 protons of the benzylic CH_2 group (-CH_2-Ar). ~1.4 ppm: A sharp singlet for the 9 protons of the tert-butyl group.
^{13}C NMR	~156 ppm: Carbonyl carbon of the carbamate group (C=O). ~140-120 ppm: Six signals for the aromatic carbons, including the carbon bearing the bromine atom. ~80 ppm: Quaternary carbon of the tert-butyl group (-$C(CH_3)_3$). ~42 ppm: Methylene carbon adjacent to the nitrogen (-NH-CH_2-). ~38 ppm: Benzylic methylene carbon (-CH_2-Ar). ~28 ppm: Methyl carbons of the tert-butyl group.
IR (ATR)	~3350 cm^{-1}: N-H stretch (carbamate). ~2970 cm^{-1}: C-H stretches (aliphatic). ~1680 cm^{-1}: C=O stretch (strong, carbamate). ~1520 cm^{-1}: N-H bend and C-N stretch. ~1160 cm^{-1}: C-O stretch (carbamate).

Safety and Handling

As with any laboratory chemical, proper handling of **tert-butyl 2-bromophenethylcarbamate** is essential. The following guidelines are based on safety data for the compound and structurally related analogues.[14][15][16]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[14][16]

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- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood. Avoid breathing dust, fumes, or vapors. Avoid contact with skin and eyes. Wash hands thoroughly after handling.[14][15]
- First Aid Measures:
  - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[16]
  - Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing.[14]
  - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen and consult a physician.[16]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[15]
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[2][15]

Conclusion

Tert-butyl 2-bromophenethylcarbamate (CAS: 171663-06-2) is more than a simple intermediate; it is a strategic tool for the efficient construction of complex molecules. Its orthogonal protecting group and reactive handle for cross-coupling reactions provide a reliable and versatile platform for synthesizing diverse chemical libraries. For researchers in drug discovery and development, a thorough understanding of its properties, synthesis, and reactivity is key to unlocking its full potential in the pursuit of novel therapeutic agents.

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